

Proper Disposal of Farnesylacetone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Farnesylacetone

Cat. No.: B048025

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An essential guide to the safe handling and disposal of **farnesylacetone**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

Farnesylacetone, a terpene ketone utilized in various research and development applications, requires careful handling and adherence to specific disposal protocols. This document provides detailed, step-by-step guidance for its proper disposal, alongside essential safety information to minimize risks within the laboratory environment.

Safety and Handling Precautions

Before handling **farnesylacetone**, it is crucial to be aware of its properties and the necessary safety measures. **Farnesylacetone** is a combustible liquid and is sensitive to light.^[1] While some safety data sheets (SDS) indicate that it has no substances considered hazardous to health at their given concentration, it is also described as a "pharmaceutical related compound of unknown potency," warranting a cautious approach.^{[1][2]}

Personal Protective Equipment (PPE): To ensure personal safety, the following PPE should be worn when handling **farnesylacetone**:

- **Eye Protection:** Wear tightly fitting safety goggles or chemical safety goggles.^{[2][3]}
- **Hand Protection:** Wear appropriate chemical-resistant gloves.^[4]
- **Skin Protection:** Wear appropriate protective clothing to prevent skin exposure.^[3]

- Respiratory Protection: Under normal use conditions with adequate ventilation, such as a laboratory fume hood, respiratory protection is not typically required.[\[2\]](#)[\[3\]](#)

Quantitative Data

The following table summarizes the key physical and chemical properties of **farnesylacetone** for easy reference.

Property	Value	Source
Molecular Formula	C18H30O	[2] [3] [5]
Molecular Weight	262.43 - 262.44 g/mol	[3] [4] [5]
Appearance	Colorless liquid	[1] [3]
Odor	Pleasant	[1] [3]
Flash Point	> 110 °C (> 230 °F) - closed cup	[3] [4]
Density	0.88 g/mL at 20 °C	[4]
Storage Class	Combustible liquids	[4]

Step-by-Step Disposal Procedures

The proper disposal of **farnesylacetone** is critical to prevent environmental contamination and ensure regulatory compliance. The following procedures outline the steps for managing spills and disposing of waste.

Immediate Actions for Spills

In the event of a **farnesylacetone** spill, follow these steps to contain and clean the affected area:

- Ensure Adequate Ventilation: Immediately ensure the area is well-ventilated to disperse any vapors.[\[1\]](#)[\[2\]](#)

- Evacuate Unnecessary Personnel: Keep personnel not involved in the cleanup away from the spill area.[2]
- Wear Appropriate PPE: Before approaching the spill, don the required personal protective equipment as listed above.[2]
- Contain the Spill: For small spills, absorb the liquid with an inert material (e.g., vermiculite, dry sand, or earth).
- Collect the Waste: Carefully sweep or shovel the absorbed material into a suitable, labeled container for disposal.[1][3] Avoid generating dust during cleanup.[2]
- Clean the Area: Once the absorbed material is collected, decontaminate the spill area with a suitable solvent, followed by washing with soap and water.
- Do Not Discharge into Drains: Prevent the spilled material from entering drains, water courses, or the soil.[1][2]

Disposal of Farnesylacetone Waste

All **farnesylacetone** waste, including contaminated materials from spills, must be disposed of as chemical waste.

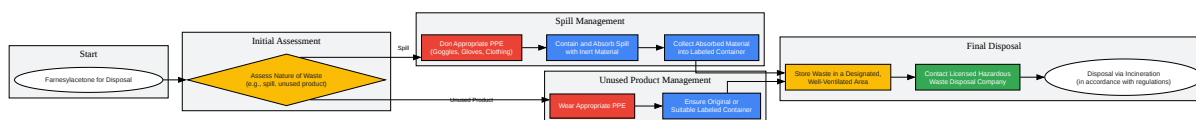
- Containerize and Label: Place all **farnesylacetone** waste and contaminated materials in a clearly labeled, sealed container.
- Consult a Licensed Disposal Company: Excess and expired **farnesylacetone**, as well as waste materials, should be offered to a licensed hazardous material disposal company.[2]
- Incineration: A recommended method of disposal is to burn the material in a chemical incinerator equipped with an afterburner and scrubber.[2]
- Follow All Regulations: Ensure that all federal, state, and local environmental regulations regarding the disposal of this material are strictly followed.[2]

Experimental Protocols

While specific experimental protocols for the synthesis or analysis of **farnesylacetone** are diverse and depend on the research context, a general procedure for its synthesis involves the stereoselective isoprenoid chain extension with an acetoacetate dianion.[6] For detailed synthetic procedures, refer to specialized organic synthesis literature, such as Organic Syntheses.[6]

Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **farnesylacetone**.



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